

# Application Notes and Protocols: Preparation of Fe(III)(TDCPP) Chloride Stock Solutions

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## Compound of Interest

Compound Name: *Fe(III)(TDCPP) chloride*

Cat. No.: *B1682961*

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## Introduction

Fe(III) meso-tetra(2,6-dichlorophenyl)porphine chloride, commonly referred to as **Fe(III)(TDCPP) chloride**, is a synthetic iron (III) porphyrin complex. These compounds are of significant interest in various research and drug development applications due to their catalytic activities, potential as photosensitizers, and ability to mimic the active sites of heme-containing enzymes. Proper preparation of stock solutions is critical to ensure experimental reproducibility and the integrity of the compound. This document provides a detailed protocol for the preparation and storage of **Fe(III)(TDCPP) chloride** stock solutions.

## Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation of **Fe(III)(TDCPP) chloride** stock solutions.

Parameter	Value	Reference
Chemical Name	Fe(III) meso-tetra(2,6-dichlorophenyl)porphine chloride	[1][2]
CAS Number	91042-27-2	[1][3]
Molecular Formula	C <sub>44</sub> H <sub>20</sub> Cl <sub>8</sub> FeN <sub>4</sub>	[1]
Molecular Weight	979.58 g/mol	[4]
Appearance	Dark purple to black solid	[3]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[3]
Solubility in DMSO	4 mg/mL (approximately 3.96 mM)	[3]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month.	[3]
Storage Conditions	Protect from light, store under a nitrogen atmosphere.	[3]

## Experimental Protocol

This protocol details the steps for preparing a 1 mM stock solution of **Fe(III)(TDCPP) chloride** in DMSO.

Materials and Equipment:

- **Fe(III)(TDCPP) chloride** (solid)
- Anhydrous Dimethyl sulfoxide (DMSO), newly opened
- Analytical balance
- Spatula
- Microcentrifuge tubes or amber glass vials

- Pipettes and sterile pipette tips
- Vortex mixer
- Ultrasonic water bath
- Heating block or water bath capable of reaching 60°C
- Nitrogen gas source and delivery system
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

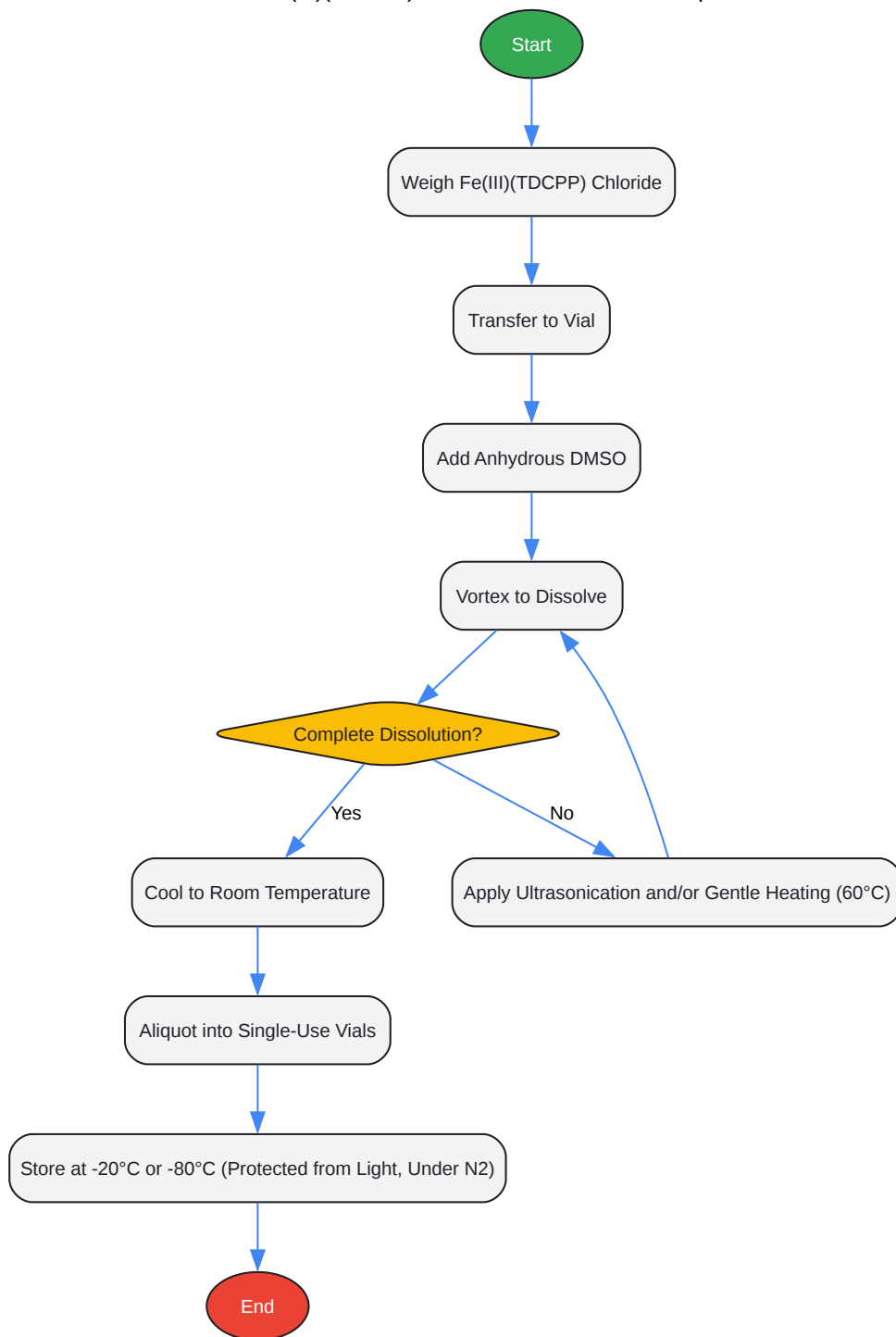
#### Procedure:

- Pre-weighing Preparations:
  - Ensure the analytical balance is calibrated and level.
  - Work in a chemical fume hood to minimize inhalation of the powdered compound.
  - Use appropriate PPE.
- Weighing the Compound:
  - Carefully weigh the desired amount of **Fe(III)(TDCPP) chloride**. For example, to prepare 1 mL of a 1 mM stock solution, weigh out approximately 0.98 mg of the compound (based on a molecular weight of 979.58 g/mol ). For larger volumes, adjust the mass accordingly. For instance, for 5 mL of a 1 mM solution, weigh 4.90 mg.
- Dissolution:
  - Transfer the weighed **Fe(III)(TDCPP) chloride** to an appropriately sized microcentrifuge tube or amber glass vial.
  - Add the calculated volume of fresh, anhydrous DMSO. It is crucial to use a newly opened bottle of anhydrous DMSO as hygroscopic (water-absorbed) DMSO can significantly impact the solubility of the product.[\[3\]](#)

- For a 1 mM stock solution, the following volumes can be used<sup>[3]</sup>:
  - 1 mg of **Fe(III)(TDCPP) chloride** in 1.02 mL of DMSO.
  - 5 mg of **Fe(III)(TDCPP) chloride** in 5.10 mL of DMSO.
- Vortex the mixture thoroughly for 1-2 minutes.
- Facilitating Solubilization:
  - To ensure complete dissolution, utilize the following techniques as needed<sup>[3]</sup>:
    - Ultrasonication: Place the vial in an ultrasonic water bath for 10-15 minutes.
    - Warming/Heating: Gently warm the solution. For persistent insolubility, heat the solution to 60°C.<sup>[3]</sup> Monitor the dissolution process closely.
- Final Preparation and Storage:
  - Once the solution is clear and all solid has dissolved, allow it to cool to room temperature.
  - To create an inert atmosphere and enhance stability, gently flush the headspace of the vial with dry nitrogen gas before sealing.
  - For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to prevent degradation from repeated freeze-thaw cycles.<sup>[3]</sup>
  - Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.<sup>[3]</sup> Always protect the solution from light.

## Experimental Workflow Diagram

## Workflow for Fe(III)(TDCPP) Chloride Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for **Fe(III)(TDCPP) Chloride** Stock Solution Preparation.

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## References

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